

1-Phenylpentan-3-amine CAS number lookup and basic data

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Compound of Interest

Compound Name: 1-Phenylpentan-3-amine

CAS No.: 57707-67-2

Cat. No.: B1234463

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Technical Whitepaper: Physicochemical Profiling and Synthetic Methodologies of **1-Phenylpentan-3-amine** (CAS: 57707-67-2)

Executive Summary

1-Phenylpentan-3-amine (CAS: 57707-67-2), also known by its IUPAC designation **1-phenylpentan-3-amine** or synonymously as 1-ethyl-3-phenylpropylamine, is a highly versatile aliphatic primary amine featuring a privileged phenylpropyl scaffold[1],[2]. In contemporary medicinal chemistry, this structural motif is heavily utilized as a critical intermediate in the synthesis of central nervous system (CNS) active agents and complex alkaloid analogues[3]. This whitepaper provides a rigorous physicochemical profile, details a self-validating synthetic protocol via reductive amination, and explores its downstream pharmacological applications.

Physicochemical Profiling & Structural Data

Accurate baseline data is critical for downstream assay development and synthetic scaling. The following table consolidates the verified physicochemical properties of **1-phenylpentan-3-amine**[1],[2].

Property	Value / Description
Chemical Name	1-Phenylpentan-3-amine
CAS Registry Number	57707-67-2
Molecular Formula	C ₁₁ H ₁₇ N
Molecular Weight	163.26 g/mol
Monoisotopic Mass	~163.136 Da
Common Synonyms	1-ethyl-3-phenylpropylamine; 3-Amino-5-phenylpentane
Physical State	Colorless to pale yellow liquid (Standard ambient temperature and pressure)
Solubility Profile	Highly soluble in Dichloromethane (DCM), Ethyl Acetate, and Methanol; poorly soluble in aqueous media.

Synthetic Methodologies: The Reductive Amination Workflow

Synthesizing primary amines directly from ketones using ammonia gas or ammonium salts is notoriously problematic. The resulting primary amine is significantly more nucleophilic than the starting ammonia, leading to uncontrolled over-alkylation and the formation of complex mixtures of secondary and tertiary amines.

To circumvent this, we employ a self-validating, two-step protocol utilizing benzylamine as a traceless protecting group[4],[3]. This ensures absolute selectivity for the primary amine product.

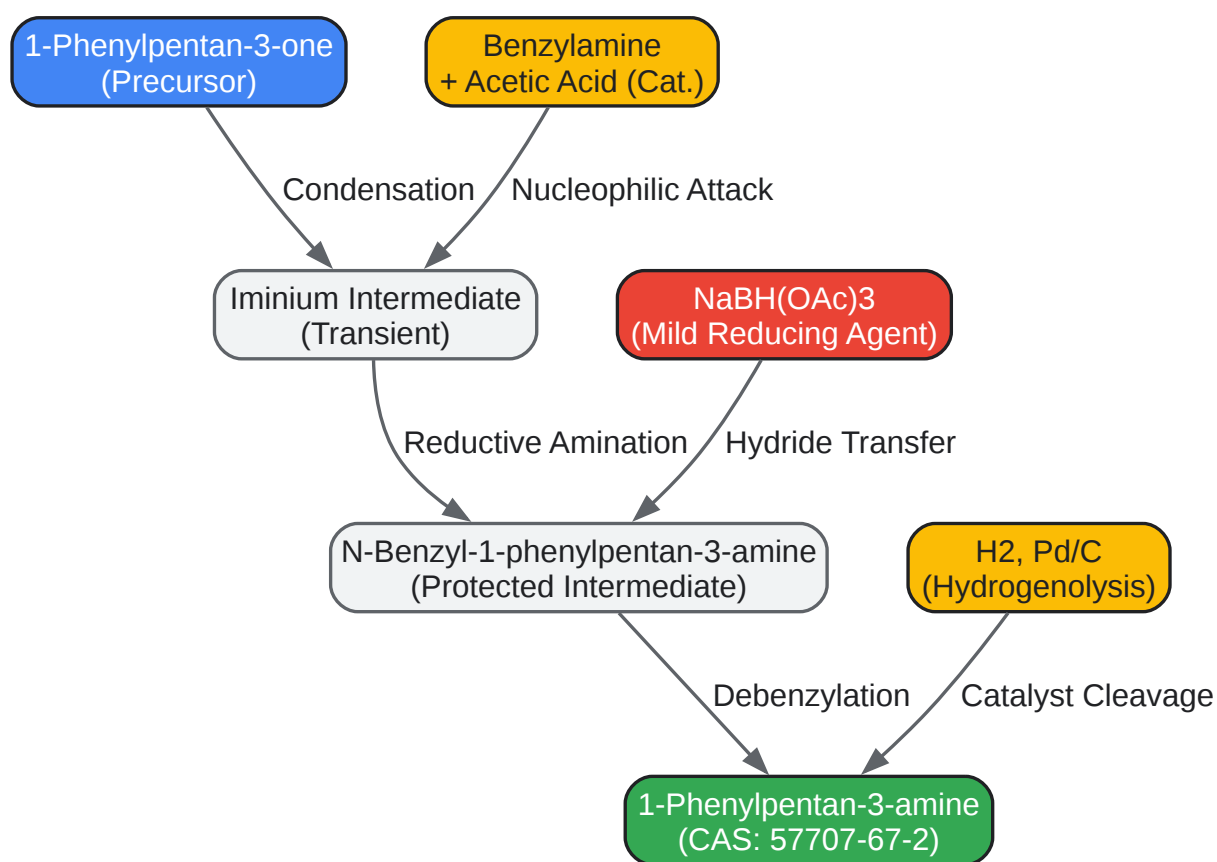
Step-by-Step Protocol: Synthesis of 1-Phenylpentan-3-amine

Phase 1: Synthesis of N-Benzyl-1-phenylpentan-3-amine (Protected Intermediate)

- Reagent Preparation: Dissolve 1.0 equivalent of 1-phenylpentan-3-one in anhydrous dichloromethane (DCM) under an inert nitrogen atmosphere[4].
- Imine Condensation: Add 1.1 equivalents of benzylamine, followed by a catalytic amount of glacial acetic acid.
 - Causality: Acetic acid acts as a Brønsted acid catalyst. It protonates the carbonyl oxygen, dramatically increasing its electrophilicity and accelerating the nucleophilic attack by benzylamine to form the iminium ion[4].
- Selective Reduction: Stir the mixture at room temperature for 1 hour. Slowly add 1.5 equivalents of sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) in portions[3].
 - Causality: $\text{NaBH}(\text{OAc})_3$ is explicitly chosen over sodium borohydride (NaBH_4). The electron-withdrawing acetate ligands stabilize the boron-hydride bond, rendering it unreactive toward the starting ketone at room temperature, yet sufficiently reactive to selectively reduce the highly electrophilic iminium intermediate[3].
- Workup: Quench the reaction with saturated aqueous NaHCO_3 . Extract the organic layer with DCM, dry over anhydrous MgSO_4 , and concentrate in vacuo[4].

Phase 2: Catalytic Debenzylation (Self-Validating Deprotection)

- Hydrogenation Setup: Dissolve the crude N-benzyl-**1-phenylpentan-3-amine** in anhydrous methanol. Add 10% Palladium on Carbon (Pd/C) (0.1 eq by weight).
- Reaction: Purge the reaction vessel and stir the suspension under a hydrogen atmosphere (1 atm, balloon) at room temperature for 12 hours.
 - Causality: The benzyl group is selectively cleaved via hydrogenolysis. Because the primary amine cannot undergo further alkylation under these reducing conditions, this step acts as a self-validating control mechanism, guaranteeing 100% primary amine selectivity.
- Isolation: Filter the mixture through a tightly packed pad of Celite to safely remove the pyrophoric Pd/C catalyst. Concentrate the filtrate to afford pure **1-phenylpentan-3-amine**[3].



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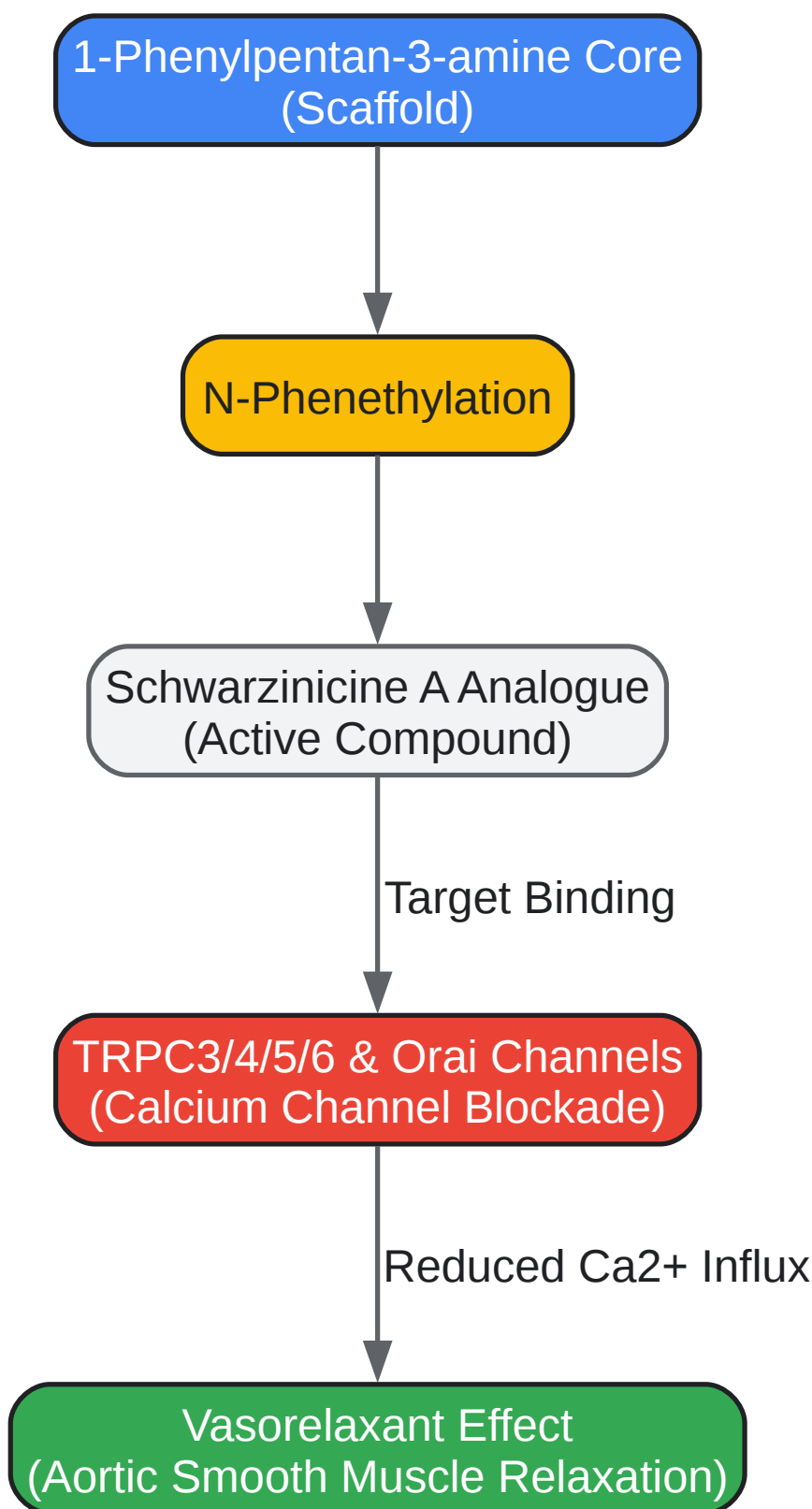
Caption: Synthetic workflow of **1-phenylpentan-3-amine** via a self-validating reductive amination.

Pharmacological Relevance & Downstream Applications

Beyond its utility as a generic building block, the **1-phenylpentan-3-amine** core is highly valued in the synthesis of neuroactive and cardiovascular agents[3]. A prominent application is its use in the development of simplified analogues of Schwarzinicine A, a bioactive alkaloid isolated from the leaves of *Ficus schwarzii*[5].

Researchers have successfully synthesized N-phenethyl-**1-phenylpentan-3-amine** by subjecting 1-phenylpentan-3-one to reductive amination with phenethylamine[5],[6]. This synthesized analogue leverages the **1-phenylpentan-3-amine** scaffold to mimic the complex multi-ring system of the natural product.

Mechanism of Action: The analogue exhibits potent vasorelaxant properties. It achieves this by attenuating intracellular calcium influx through the direct inhibition of Transient Receptor Potential Canonical (TRPC) channels (specifically subtypes TRPC3, TRPC4, TRPC5, and TRPC6) as well as Orai channels[5],[6]. This blockade prevents calcium-dependent smooth muscle contraction, leading to significant aortic relaxation.



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Caption: Pharmacological pathway of **1-phenylpentan-3-amine** derivatives in vasorelaxation.

Analytical Validation (Quality Control)

To ensure the structural integrity of the synthesized **1-phenylpentan-3-amine**, orthogonal analytical techniques must be utilized:

- ¹H NMR (CDCl₃): Validation is confirmed by the complete disappearance of the benzylic protons (typically a singlet around 3.8 ppm) from the intermediate, and the emergence of the primary amine protons (a broad singlet integrating to 2H, typically between 1.2–1.5 ppm, which is exchangeable with D₂O).
- High-Resolution Mass Spectrometry (HRMS): Electrospray ionization time-of-flight (ESI-TOF) mass spectrometry should yield an [M+H]⁺ peak at m/z 164.1434 (calculated for C₁₁H₁₈N⁺).

References

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